

"thermodynamic properties of acetyl fluoride"

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Compound of Interest

Compound Name: *Acetyl fluoride*

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An In-depth Technical Guide to the Thermodynamic Properties of **Acetyl Fluoride**

Introduction

Acetyl fluoride (CH_3COF), an acyl halide, is a key reagent and intermediate in various chemical syntheses.^{[1][2]} A thorough understanding of its thermodynamic properties is crucial for process design, safety assessment, reaction modeling, and the development of novel pharmaceuticals and materials. This technical guide provides a comprehensive overview of the core thermodynamic data for **acetyl fluoride**, details the experimental and computational methodologies used for their determination, and illustrates the relationships between these properties.

Core Thermodynamic Properties

The thermodynamic properties of **acetyl fluoride** have been determined through various experimental and computational methods. The following tables summarize the key quantitative data available in the literature.

Table 1: Gas Phase Thermodynamic Properties of Acetyl Fluoride

Property	Symbol	Value	Units	Method	Reference
Standard Enthalpy of Formation	$\Delta_f H^\circ_{\text{gas}}$	-445 ± 2	kJ/mol	Calorimetry (Cm)	Pritchard and Skinner, 1950[3][4]
Standard Enthalpy of Formation	$\Delta_f H^\circ_{\text{gas}}$	-437.6	kJ/mol	Calorimetry (Cm)	Carson and Skinner, 1949[3][4]
Ideal Gas Heat Capacity	$C_{p,\text{gas}}$	Data not available	J/mol·K	-	[5]
Standard Gibbs Free Energy of Formation	$\Delta_f G^\circ$	Data not available	kJ/mol	-	[5]
Ionization Energy	IE	11.51 ± 0.02	eV	Photoelectron Spectroscopy (PE)	Chadwick and Katrib, 1974[6]

Table 2: Liquid Phase Thermodynamic Properties of Acetyl Fluoride

Property	Symbol	Value	Units	Method	Reference
Standard Enthalpy of Formation	$\Delta_f H^\circ_{\text{liquid}}$	-466.39 ± 0.08	kJ/mol	Calorimetry (Cm)	Pritchard and Skinner, 1950[6][7]
Standard Enthalpy of Formation	$\Delta_f H^\circ_{\text{liquid}}$	-470.3 ± 0.4	kJ/mol	Calorimetry (Cm)	Pritchard and Skinner, 1950[7]
Standard Enthalpy of Formation	$\Delta_f H^\circ_{\text{liquid}}$	-463 ± 3	kJ/mol	Calorimetry (Cm)	Carson and Skinner, 1949[7]

Table 3: Phase Change and Other Properties of Acetyl Fluoride

Property	Symbol	Value	Units	Method	Reference
Normal Boiling Point	T _{boil}	293 - 295	K	N/A	Various[4][7][8]
Standard Enthalpy of Vaporization	$\Delta_{\text{vap}}H^\circ$	25 ± 2	kJ/mol	Estimation (E)	Pritchard and Skinner, 1950[4][7]
Standard Enthalpy of Vaporization	$\Delta_{\text{vap}}H^\circ$	30	kJ/mol	Estimation (E)	Carson and Skinner, 1949[4][7]
Enthalpy of Vaporization at 266 K	$\Delta_{\text{vap}}H$	14.3	kJ/mol	N/A	Stephenson and Malanowski, 1987[4][8]
Enthalpy of Fusion	$\Delta_{\text{fus}}H^\circ$	Data not available	kJ/mol	-	[5]

Experimental and Computational Methodologies

The determination of the thermodynamic properties of **acetyl fluoride** relies on a combination of calorimetric, spectroscopic, and computational techniques.

Calorimetric Determination of Enthalpy of Formation

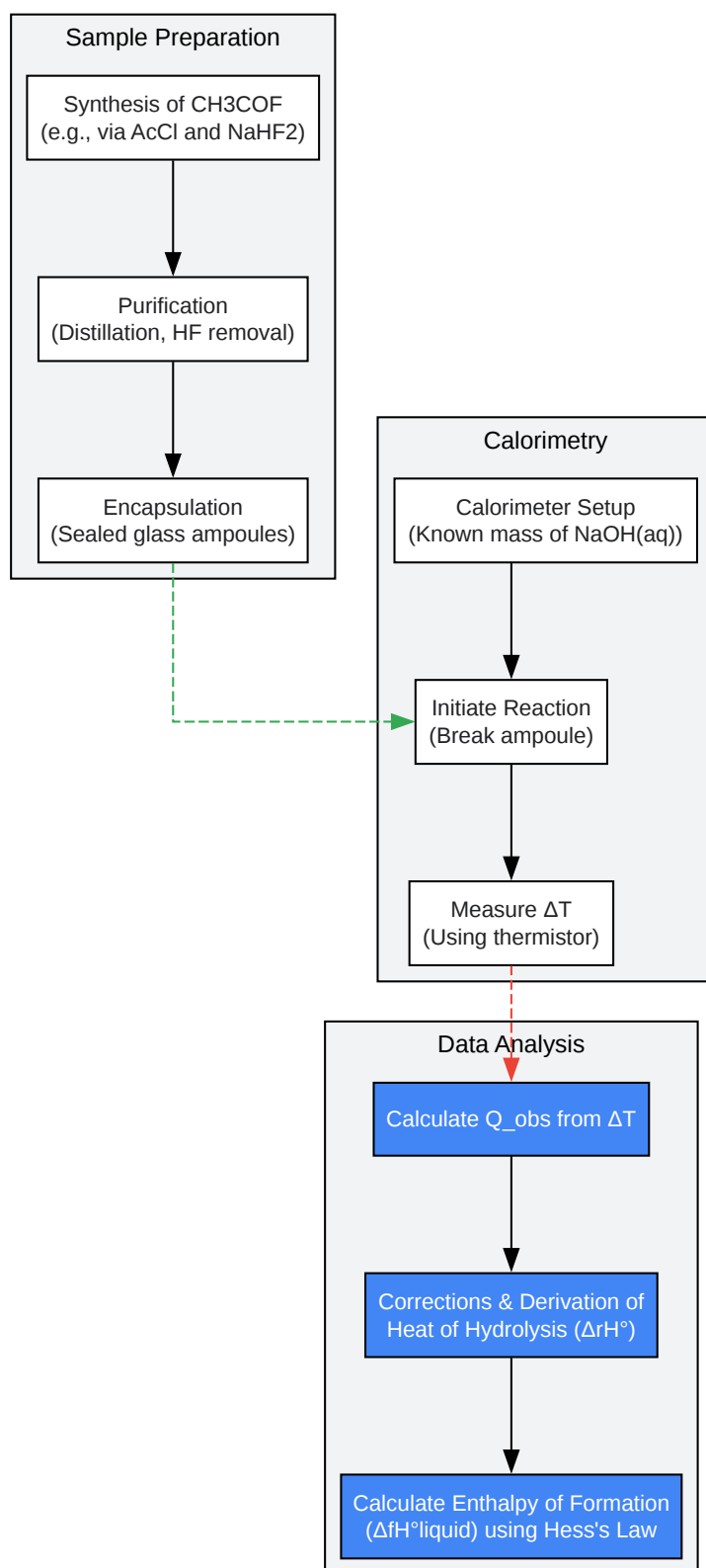
The standard enthalpy of formation of **acetyl fluoride** has been primarily determined through reaction calorimetry, specifically by measuring the heat of hydrolysis. The work by Pritchard and Skinner (1950) provides a reliable methodology.[9][10][11]

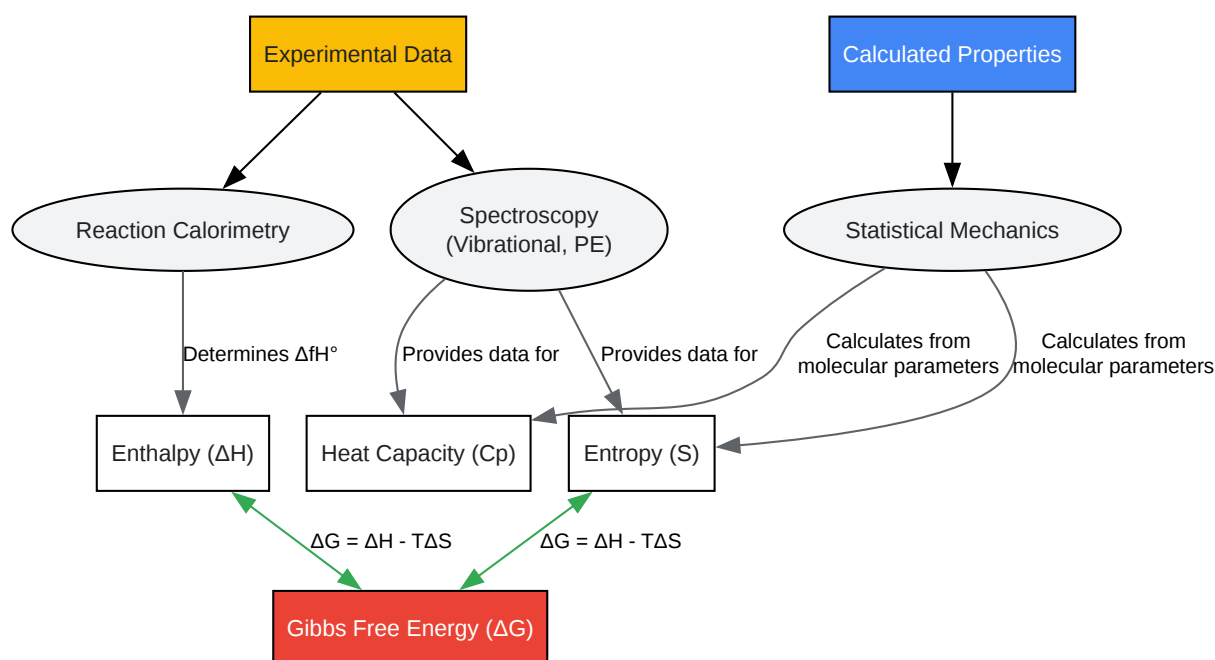
Experimental Protocol:

- **Sample Preparation:** High-purity **acetyl fluoride** is synthesized, for instance, by the reaction of sodium hydrogen difluoride with acetyl chloride in acetic anhydride.[10] The product is

purified by distillation, treated to remove any hydrogen fluoride traces, and stored in sealed glass ampoules to prevent reaction with atmospheric moisture.[10]

- **Calorimeter:** A reaction calorimeter, such as the one described by Pritchard and Skinner (1950), is used.[9] This setup is designed to accurately measure the heat evolved during a chemical reaction. A thermistor element is typically used to monitor the temperature change with high precision.
- **Reaction:** A sealed ampoule containing a known mass of pure liquid **acetyl fluoride** is submerged in a large excess of a standard solution, such as 0.2N sodium hydroxide, within the calorimeter.[9]
- **Measurement:** The reaction is initiated by breaking the ampoule. The hydrolysis reaction is rapid and exothermic: $\text{CH}_3\text{COF(l)} + 2\text{NaOH(aq)} \rightarrow \text{CH}_3\text{COONa(aq)} + \text{NaF(aq)} + \text{H}_2\text{O(l)}$
- **Data Analysis:** The change in temperature of the calorimeter system is meticulously recorded. This temperature change, along with the known heat capacity of the calorimeter and its contents, is used to calculate the observed heat of reaction (Q_{obs}). Corrections are applied to derive the heat of the purely aqueous hydrolysis, which is then used to calculate the standard enthalpy of formation ($\Delta_f H^\circ$) of **acetyl fluoride**, referencing known heats of formation for the other reactants and products.[9]





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